

Section 1: Compound Profile and Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (Phenylthiomethyl)trimethylsilane

CAS No.: 17873-08-4

Cat. No.: B091656

[Get Quote](#)

(Phenylthiomethyl)trimethylsilane (CAS RN: 17873-08-4) is a silicon-containing organic compound utilized by researchers and synthetic chemists as a versatile reagent.^{[1][2]} Its applications include serving as a one-carbon homologating agent for aldehyde synthesis via the sila-Pummerer rearrangement and its use in Peterson olefination to create vinyl sulfides.^{[1][2]} Synonyms for this compound include Phenylthio(trimethylsilyl)methane, Phenyl Trimethylsilylmethyl Sulfide, and Trimethyl(phenylthiomethyl)silane.^{[3][4]}

Understanding its physical and chemical properties is the foundation for its safe handling. As a flammable liquid with a relatively low flash point, the primary operational concern is the prevention of ignition from sources such as static discharge, sparks, or hot surfaces.^[4] Its sensitivity to moisture also necessitates specific storage conditions to maintain its integrity.^[5]

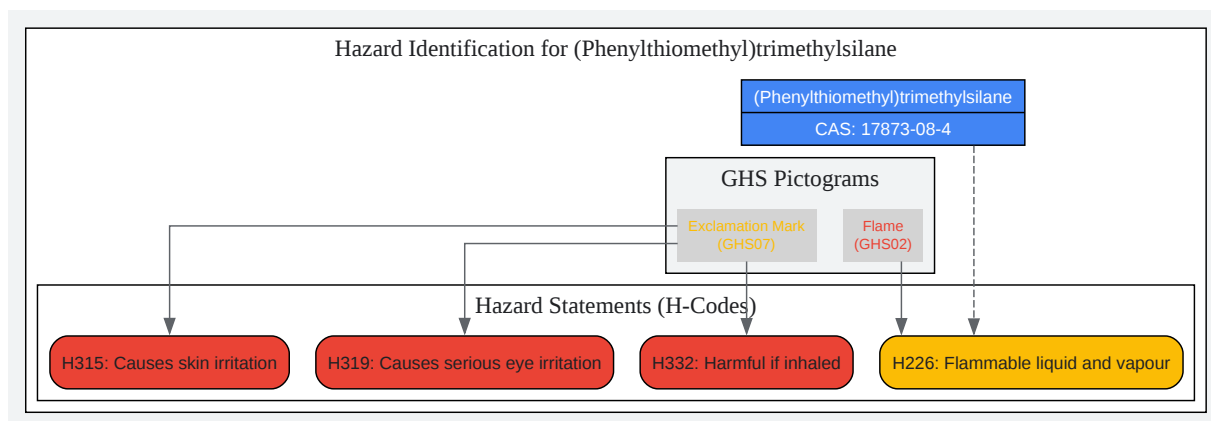
Table 1: Physicochemical Properties of **(Phenylthiomethyl)trimethylsilane**

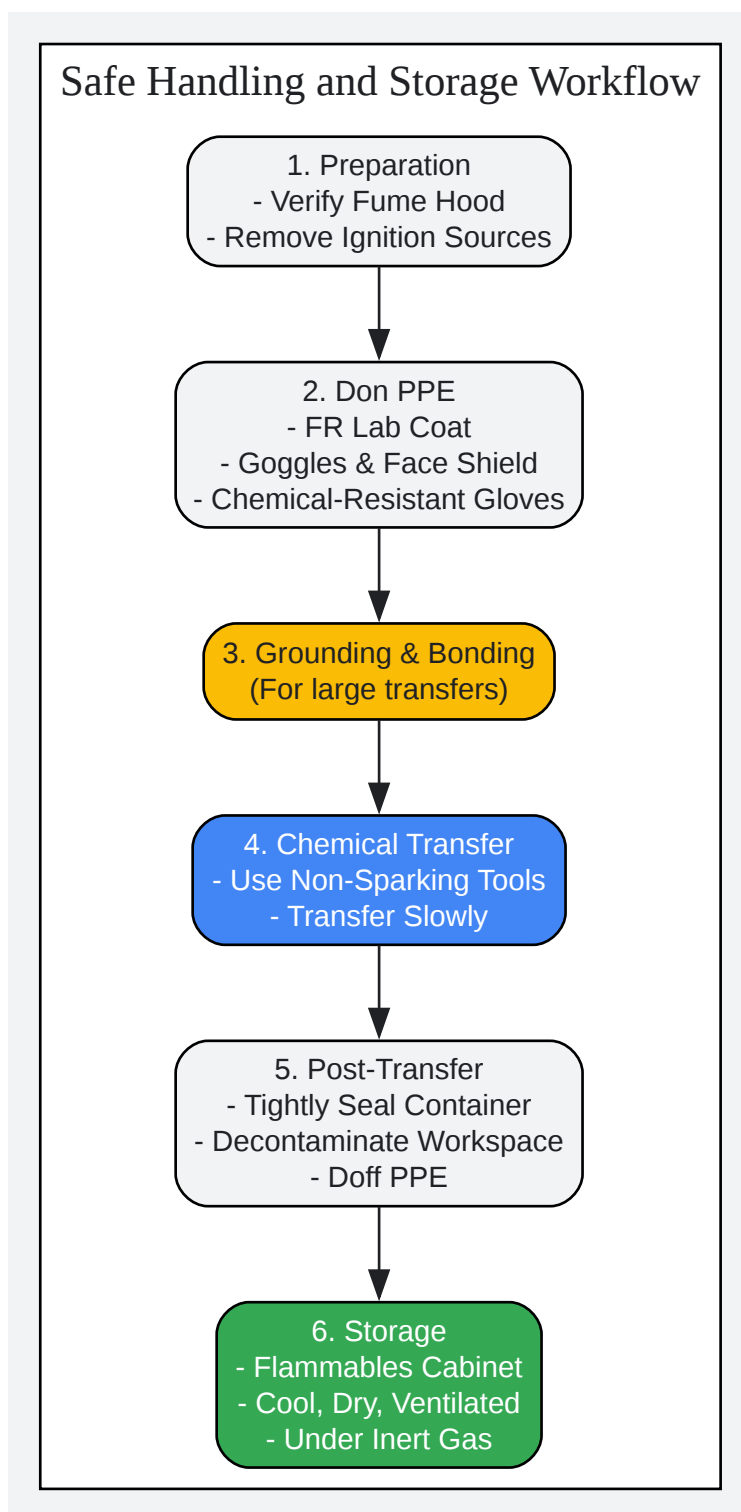
Property	Value	Source(s)
CAS Number	17873-08-4	[3][4]
Molecular Formula	C ₁₀ H ₁₆ SSi	[1]
Molecular Weight	196.38 g/mol	[4]
Appearance	Colorless to almost colorless clear liquid	[1][3]
Boiling Point	158-159 °C @ 52 mmHg	[2][4]
Density	0.967 g/mL at 25 °C	[2][4]
Flash Point	39 °C (102.2 °F) - closed cup	[4]
Refractive Index	n _{20/D} 1.539	[2][4]
Storage	Store under inert gas; moisture sensitive	[6]

Section 2: Comprehensive Hazard Analysis

A thorough understanding of the hazards associated with **(Phenylthiomethyl)trimethylsilane** is critical for designing safe experimental protocols. The compound is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, presenting risks of flammability, skin and eye irritation, and potential harm if inhaled.[4][7]

The flammability (H226) is a direct consequence of its low flash point, meaning it can form an ignitable vapor-air mixture at moderately elevated ambient temperatures.[4] The irritation hazards (H315, H319) are common for organosulfur and organosilicon compounds, which can interact with biological tissues. The potential for harm upon inhalation (H332) underscores the necessity of robust engineering controls like fume hoods to prevent respiratory exposure.[4][7]





[Click to download full resolution via product page](#)

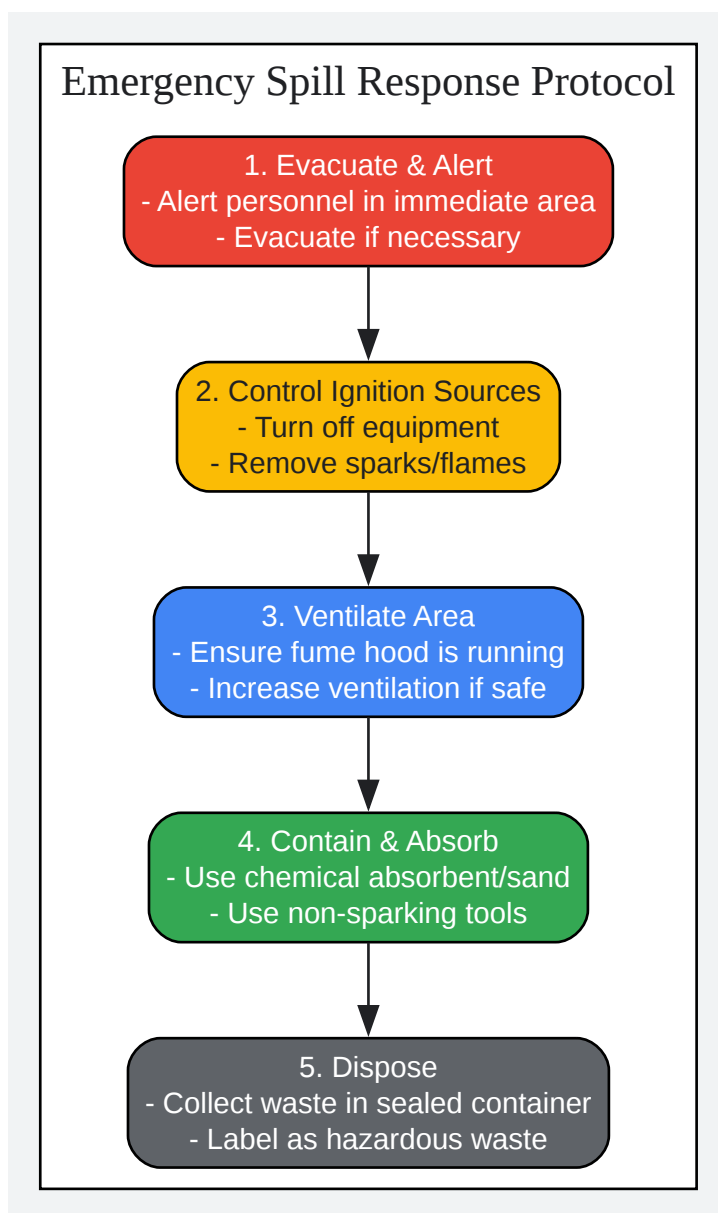
Caption: A logical workflow for the safe handling and storage of the compound.

Disposal: Waste **(Phenylthiomethyl)trimethylsilane** and any contaminated materials are classified as hazardous waste. [8]They must be disposed of through a licensed professional waste disposal service in accordance with all local, state, and federal regulations. [8][9]Never dispose of this chemical down the drain.

Section 5: Emergency and First-Aid Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or release. All personnel working with this chemical must be familiar with these emergency procedures.

Accidental Release (Spill) Response: In the event of a spill, the immediate priority is to ensure personnel safety and prevent the situation from escalating.



[Click to download full resolution via product page](#)

Caption: Step-by-step protocol for responding to an accidental spill.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry sand, dry chemical powder, alcohol-resistant foam, or carbon dioxide (CO₂). [1][3] Do not use a direct stream of water, as it may spread the fire.
- Specific Hazards: This is a flammable liquid. [9] Its vapors are heavier than air and may travel a considerable distance to an ignition source and flash back. [8][9] Containers may explode if

heated. [9]- Protective Actions: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA). [10][9] Table 4: First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [10][9]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes. If skin irritation develops or persists, get medical help. [3][10]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [3][10]
Ingestion	Rinse mouth thoroughly with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately. [10][9]

Section 6: Toxicological Profile

The toxicological properties of **(Phenylthiomethyl)trimethylsilane** have not been fully investigated, which necessitates handling it with the assumption that it may have unknown adverse health effects. [9]The known toxicological data aligns with the GHS hazard classifications.

- Acute Toxicity: It is classified as harmful if inhaled. [4][7]Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting. [9]It may also be harmful if swallowed. [9]- Skin and Eye Irritation: The compound is a confirmed skin and eye irritant,

capable of causing redness, pain, and inflammation upon contact. [1][3][6]- Carcinogenicity, Mutagenicity, and Reproductive Toxicity: There is currently no data available to classify this compound as a carcinogen, mutagen, or reproductive toxin. [9]The absence of data does not signify the absence of hazard, and caution should be maintained.

Section 7: Conclusion

(Phenylthiomethyl)trimethylsilane is a valuable synthetic reagent that can be used safely when its chemical properties and associated hazards are fully understood and respected. The core principles of safety for this compound revolve around rigorous control of ignition sources, prevention of moisture contact, consistent use of appropriate engineering controls and personal protective equipment, and thorough preparation for emergency situations. By integrating the protocols and knowledge outlined in this guide, researchers and drug development professionals can effectively mitigate risks and maintain a safe laboratory environment.

Section 8: References

- PubChem. (n.d.). Phenylthiotrimethylsilane. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Praxair. (2015). Safety Data Sheet - Trimethylsilane. Retrieved from [\[Link\]](#)
- Gelest, Inc. (2014). Safety Data Sheet - TRIMETHYLSILANE. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. (PHENYLTHIOMETHYL)TRIMETHYLSILANE CAS#: 17873-08-4 [m.chemicalbook.com]
- 3. (Phenylthiomethyl)trimethylsilane | 17873-08-4 | TCI EUROPE N.V. [tcichemicals.com]
- 4. Trimethyl(phenylthiomethyl)silane 99 17873-08-4 [sigmaaldrich.com]

- [5. fishersci.com \[fishersci.com\]](#)
- [6. spectrumchemical.com \[spectrumchemical.com\]](#)
- [7. Phenylthiotrimethylsilane | C₉H₁₄SSi | CID 78312 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [9. fishersci.com \[fishersci.com\]](#)
- [10. echemi.com \[echemi.com\]](#)
- To cite this document: BenchChem. [Section 1: Compound Profile and Physicochemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b091656/docs#section-1-compound-profile-and-physicochemical-properties\]](https://www.benchchem.com/product/b091656/docs#section-1-compound-profile-and-physicochemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check